

# Ethenyl 4-methoxybenzoate: A Technical Overview

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## Compound of Interest

Compound Name: Ethenyl 4-methoxybenzoate

Cat. No.: B15483717

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CAS Number: 13351-86-5

This technical guide provides a comprehensive overview of **Ethenyl 4-methoxybenzoate**, also known as vinyl 4-methoxybenzoate. Due to the limited availability of detailed experimental data for this specific compound in publicly accessible literature, this document focuses on its fundamental properties and presents generalized experimental protocols for the synthesis of vinyl esters, which are applicable to the preparation of the target molecule.

## Physicochemical Properties

A summary of the key physicochemical properties for **Ethenyl 4-methoxybenzoate** is presented in the table below. This information is primarily derived from computational predictions and publicly available chemical databases.

Property	Value	Source
CAS Number	13351-86-5	PubChem
Molecular Formula	C <sub>10</sub> H <sub>10</sub> O <sub>3</sub>	PubChem
Molecular Weight	178.18 g/mol	PubChem
IUPAC Name	ethenyl 4-methoxybenzoate	PubChem
Canonical SMILES	<chem>COC1=CC=C(C=C1)C(=O)OC=C</chem>	PubChem

# Synthesis of Vinyl Esters: Experimental Protocols

While a specific, detailed protocol for the synthesis of **Ethenyl 4-methoxybenzoate** is not readily available, the general method for the synthesis of vinyl esters involves the palladium-catalyzed transvinylation of a carboxylic acid with vinyl acetate. This approach is widely applicable to a range of aromatic carboxylic acids.

## General Protocol for Palladium-Catalyzed Transvinylation

This protocol is adapted from established methods for the synthesis of aromatic vinyl esters.

Materials:

- 4-Methoxybenzoic acid
- Vinyl acetate (in excess, also serves as solvent)
- Palladium(II) acetate (catalyst)
- Bidentate ligand (e.g., 2,2'-bipyridyl)
- Anhydrous sodium sulfate or magnesium sulfate (drying agent)
- Organic solvent for extraction (e.g., diethyl ether or ethyl acetate)
- Saturated sodium bicarbonate solution
- Brine

Procedure:

- To a clean, dry reaction flask equipped with a magnetic stirrer and a reflux condenser, add 4-methoxybenzoic acid, a molar excess of vinyl acetate, and the palladium acetate-bidentate ligand catalyst complex.
- The reaction mixture is heated to reflux with continuous stirring. The progress of the reaction should be monitored by a suitable analytical technique, such as thin-layer chromatography

(TLC) or gas chromatography (GC).

- Upon completion of the reaction, the mixture is cooled to room temperature.
- The excess vinyl acetate is removed under reduced pressure.
- The residue is dissolved in an organic solvent such as diethyl ether or ethyl acetate.
- The organic solution is washed sequentially with saturated sodium bicarbonate solution to remove any unreacted carboxylic acid, followed by water and then brine.
- The organic layer is dried over anhydrous sodium sulfate or magnesium sulfate, filtered, and the solvent is evaporated under reduced pressure to yield the crude vinyl ester.
- The crude product can be further purified by column chromatography on silica gel or by distillation under reduced pressure.

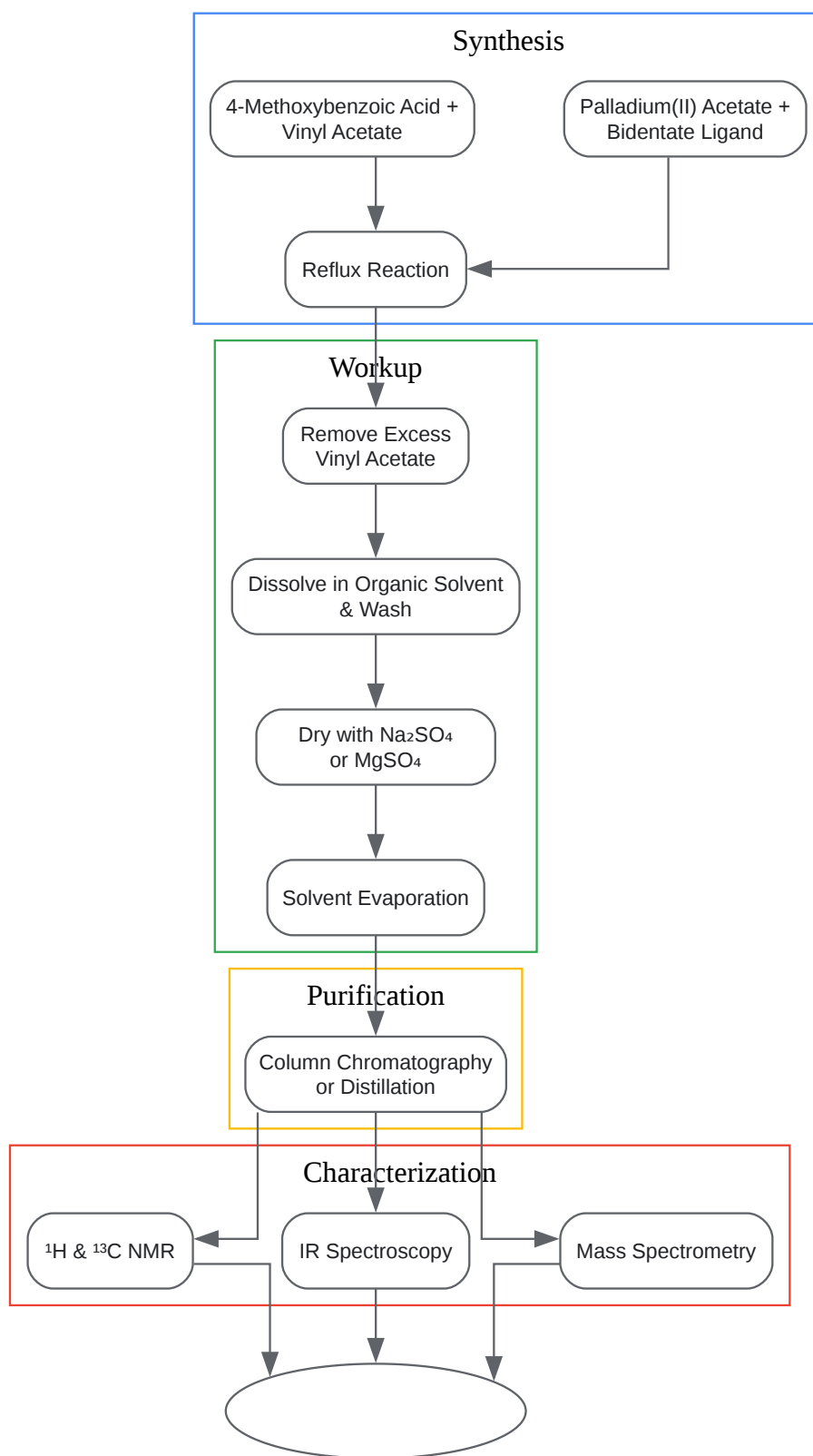
Characterization:

The structure and purity of the synthesized **Ethenyl 4-methoxybenzoate** would be confirmed using standard analytical techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  NMR and  $^{13}\text{C}$  NMR to elucidate the chemical structure.
- Infrared (IR) Spectroscopy: To identify the characteristic functional groups, particularly the ester carbonyl and the vinyl C=C bond.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.

## Experimental Workflow and Logical Relationships

The following diagram illustrates the general workflow for the synthesis and characterization of a vinyl ester via the palladium-catalyzed transvinylation reaction.



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Caption: General workflow for the synthesis and characterization of vinyl esters.

## Biological Activity and Signaling Pathways

A thorough search of scientific literature and databases reveals a significant lack of information regarding the biological activity of **Ethenyl 4-methoxybenzoate**. There are no published studies detailing its effects on biological systems or its involvement in any signaling pathways. Research on the biological properties of vinyl esters is generally limited, with studies often focusing on their polymerization and material science applications. Therefore, at present, no data can be presented on this topic.

## Conclusion

**Ethenyl 4-methoxybenzoate**, identified by CAS number 13351-86-5, is a compound for which detailed experimental and biological data are scarce. While its synthesis can be approached through established methods for vinyl ester formation, such as palladium-catalyzed transvinylation, specific protocols and characterization data are not readily available in the public domain. Future research is required to elucidate the experimental parameters for its synthesis, fully characterize its physicochemical properties, and investigate its potential biological activities and mechanisms of action. This guide serves as a foundational document based on the currently available information and established chemical principles.

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